

"CAS 73019-12-2" reaction byproduct identification and removal

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Compound of Interest

Compound Name: *Einecs 277-233-1*

Cat. No.: *B15193428*

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Technical Support Center: CAS 73019-12-2

Welcome to the technical support center for CAS 73019-12-2, chemically known as 2-Anthracenesulfonic acid, 4-[[4-(acetlamino)phenyl]amino]-1-amino-9,10-dihydro-9,10-dioxo-, compound with 4-morpholineethanol (1:1). This document provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in identifying and removing common byproducts encountered during the synthesis and purification of this compound, which is closely related to the dye C.I. Acid Blue 281.

Frequently Asked Questions (FAQs)

Q1: What is the most common synthetic route for CAS 73019-12-2?

A1: The most prevalent synthetic method is the Ullmann condensation reaction. This involves the copper-catalyzed nucleophilic aromatic substitution of bromaminic acid (1-amino-4-bromoanthraquinone-2-sulfonic acid) with 4-aminoacetanilide (N-(4-aminophenyl)acetamide).

Q2: What are the expected major byproducts in the synthesis of CAS 73019-12-2?

A2: The primary byproducts typically include:

- 1-amino-4-hydroxyanthraquinone-2-sulfonic acid: Formed by the hydrolysis of the bromo-substituent on bromaminic acid.

- 1-aminoanthraquinone-2-sulfonic acid: Results from the debromination of bromaminic acid.
- Unreacted Bromaminic Acid: Incomplete reaction can leave residual starting material.
- Unreacted 4-Aminoacetanilide: Excess reactant may remain in the final product.

Q3: How can I monitor the progress of the reaction?

A3: Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) can be used to monitor the disappearance of the starting materials (bromaminic acid and 4-aminoacetanilide) and the appearance of the product. A typical TLC system could be a polar stationary phase with a suitable organic solvent mixture as the mobile phase.

Q4: What are the general approaches for purifying the final product?

A4: Purification typically involves a combination of precipitation and recrystallization. Due to the sulfonic acid group, the product has good water solubility, which can be exploited for purification. Salting out with sodium chloride is a common technique to precipitate the product from the aqueous reaction mixture. Further purification can be achieved by recrystallization from an appropriate solvent system.

Troubleshooting Guides

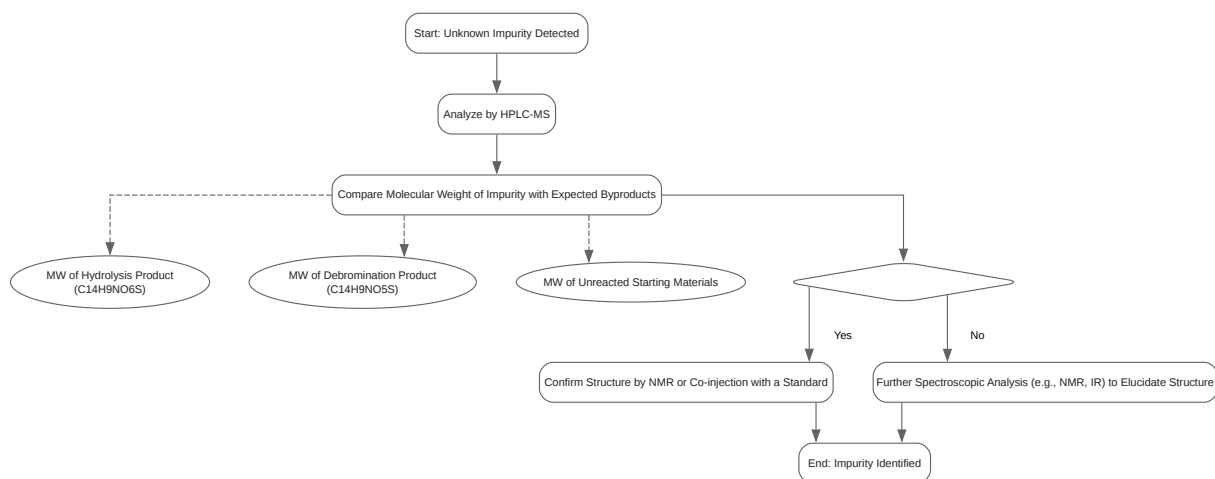
Problem 1: Identification of an Unknown Impurity

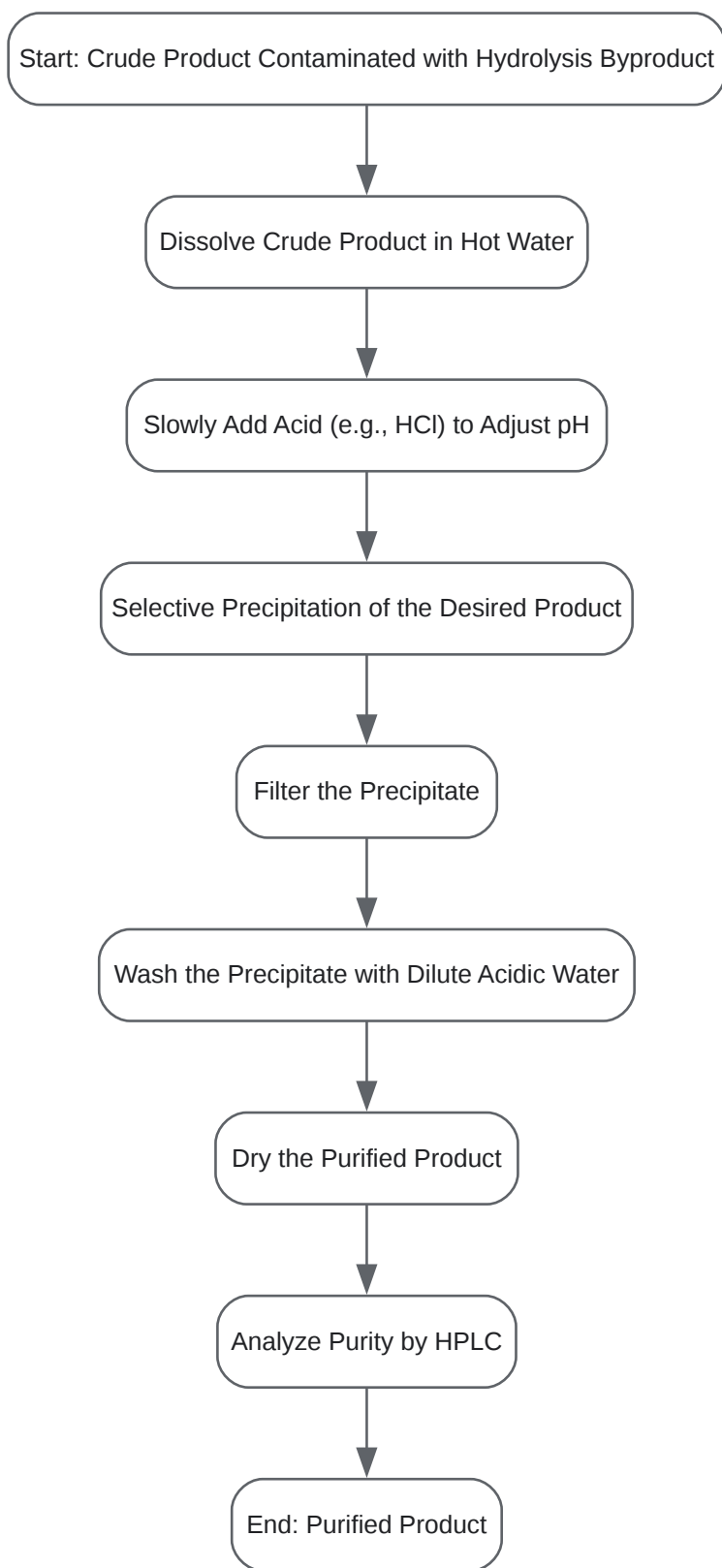
Symptoms:

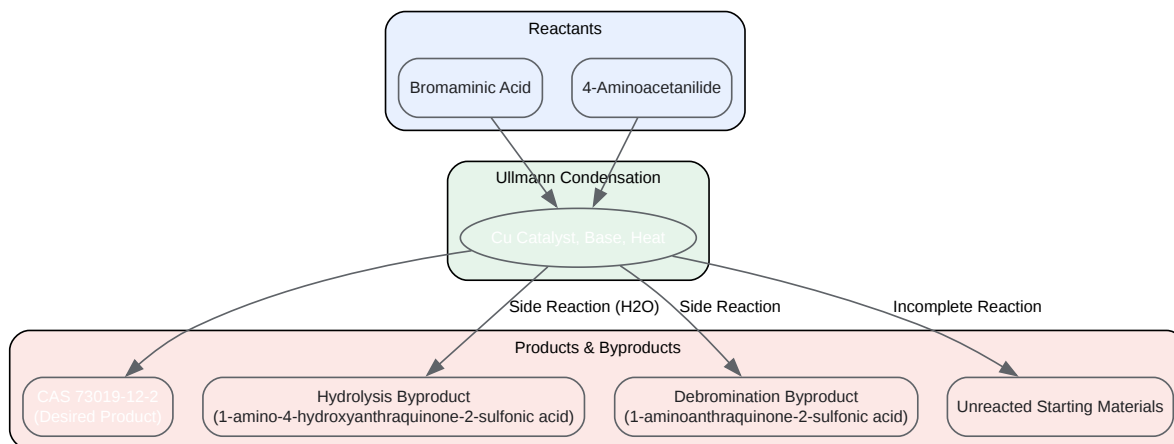
- An unexpected peak is observed in the HPLC chromatogram of the final product.
- The color of the final product is off-shade.
- The product's solubility characteristics are different from expected.

Possible Cause: Formation of an unexpected byproduct. The most likely candidates are the hydrolysis product (1-amino-4-hydroxyanthraquinone-2-sulfonic acid) or the debromination product (1-aminoanthraquinone-2-sulfonic acid).

Identification Workflow:







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